

Commercial Suppliers of 2-Methoxy-4,6-bis(trifluoromethyl)benzoic Acid

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Compound of Interest

Compound Name: 2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid

Cat. No.: B180096

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For researchers, scientists, and drug development professionals seeking to procure **2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid** (CAS No. 180134-15-0), several commercial suppliers offer this chemical compound. This guide provides an overview of available suppliers and the specifications of their products. The molecular formula for this compound is C₁₀H₆F₆O₃, and its MDL number is MFCD00728738.^{[1][2]}

Supplier and Product Overview

A summary of commercial suppliers for **2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid** is presented below, with details on purity, available quantities, and contact information where available.

Supplier	CAS Number	Molecular Formula	Purity	Available Quantities
Appchem	180134-15-0	C ₁₀ H ₆ F ₆ O ₃	Not Specified	Inquire for details
Gansu Senfu Chemical Co., Ltd	180134-15-0	C ₁₀ H ₆ F ₆ O ₃	99%+	25kg, 50kg, 180kg, 200kg, 250kg, 1000kg, custom
Sigma-Aldrich	180134-15-0	C ₁₀ H ₆ F ₆ O ₃	Not Specified	Inquire for details
BLD Pharmatech	180134-15-0	C ₁₀ H ₆ F ₆ O ₃	97%	1g, 5g, 25g

Table 1: Commercial Suppliers and Product Specifications for **2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid**.

Supplier Details

Appchem lists **2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid** under the catalog number AI95344.[2] Further details regarding purity and packaging are available upon request from the supplier.

Gansu Senfu Chemical Co., Ltd., based in China, offers **2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid** with a purity of over 99%.[3] They can provide the compound in various bulk quantities and offer custom packaging.[3] They state that their products are typically used in the pharmaceutical, industrial, and agricultural sectors.[3]

Sigma-Aldrich lists **2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid** and provides the CAS number and linear formula.[4] For specific product details, including purity and available quantities, direct inquiry with the company is necessary.

BLD Pharmatech provides this chemical with a stated purity of 97% and offers it in quantities of 1g, 5g, and 25g.

Logical Workflow for Procurement

For researchers interested in acquiring this compound, the following workflow is recommended.

Caption: A streamlined workflow for procuring chemical reagents.

It is important to note that the scope of this guide is limited to the identification of commercial suppliers for **2-Methoxy-4,6-bis(trifluoromethyl)benzoic acid**. The user's request for an in-depth technical guide including experimental protocols and signaling pathways cannot be fulfilled as this information is not relevant to the topic of commercial suppliers. For information on the synthesis and applications of structurally related compounds, further research into chemical literature is advised.[5][6]

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